

Spectroscopic Profile of 4-Chloro-3,5-difluorophenol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Chloro-3,5-difluorophenol

CAS No.: 2268-03-3

Cat. No.: B1319219

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **4-Chloro-3,5-difluorophenol**, a halogenated aromatic compound of interest in medicinal chemistry and materials science. Due to the limited availability of direct experimental spectra in public databases, this guide combines available data with predicted values and general experimental protocols to offer a thorough analytical profile.

Molecular Structure and Properties

- Molecular Formula: $C_6H_3ClF_2O$
- Molecular Weight: 164.54 g/mol
- IUPAC Name: **4-Chloro-3,5-difluorophenol**
- CAS Number: 2268-03-3[1][2]

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **4-Chloro-3,5-difluorophenol**. It is important to note that where experimental data was not available, predicted values based on established spectroscopic principles and data from similar compounds are provided and are marked as such.

Table 1: Infrared (IR) Spectroscopy Data

A vapor phase IR spectrum for **4-Chloro-3,5-difluorophenol** is available on SpectraBase, though full access requires registration. The characteristic absorption bands are expected in the following regions:

Functional Group	Expected Wavenumber (cm ⁻¹)	Intensity
O-H Stretch (Phenolic)	3600 - 3200	Strong, Broad
C-H Stretch (Aromatic)	3100 - 3000	Medium
C=C Stretch (Aromatic)	1600 - 1450	Medium to Strong
C-O Stretch (Phenolic)	1260 - 1180	Strong
C-F Stretch	1400 - 1000	Strong
C-Cl Stretch	850 - 550	Medium to Strong

Table 2: Nuclear Magnetic Resonance (NMR) Spectroscopy Data (Predicted)

Due to the absence of publicly available experimental NMR spectra, the following chemical shifts are predicted based on the analysis of similar halogenated phenols and standard NMR prediction software.

¹H NMR (Proton NMR)

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2, H-6	6.8 - 7.2	Doublet of triplets (dt) or Multiplet (m)	$^3J(\text{H},\text{F}) \approx 7\text{-}10$, $^4J(\text{H},\text{H}) \approx 2\text{-}3$
O-H	5.0 - 8.0	Broad Singlet (s)	-

¹³C NMR (Carbon-13 NMR)

Carbon	Predicted Chemical Shift (δ , ppm)
C-1 (C-OH)	150 - 155
C-2, C-6	105 - 115
C-3, C-5 (C-F)	155 - 160 (Doublet, $^1J(\text{C},\text{F}) \approx 240\text{-}250$ Hz)
C-4 (C-Cl)	115 - 125

¹⁹F NMR (Fluorine-19 NMR)

Fluorine	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
F-3, F-5	-110 to -130	Multiplet (m)	-

Table 3: Mass Spectrometry (MS) Data

Predicted mass-to-charge ratios (m/z) for various adducts of **4-Chloro-3,5-difluorophenol** are available from PubChem. The fragmentation pattern in electron ionization (EI) would likely involve the loss of CO, Cl, and HF.

Ion/Adduct	Predicted m/z
[M] ⁺	163.98
[M+H] ⁺	164.99
[M+Na] ⁺	186.97
[M-H] ⁻	162.98

Experimental Protocols

The following are detailed, generalized protocols for acquiring the spectroscopic data presented above. These can be adapted by researchers for the specific instrumentation available in their laboratories.

Infrared (IR) Spectroscopy

- Technique: Attenuated Total Reflectance (ATR) - Fourier Transform Infrared (FTIR) Spectroscopy.
- Sample Preparation: A small amount of solid **4-Chloro-3,5-difluorophenol** is placed directly onto the ATR crystal.
- Instrument Parameters:
 - Spectrometer: A commercially available FTIR spectrometer.
 - Scan Range: 4000 - 400 cm⁻¹.
 - Resolution: 4 cm⁻¹.
 - Number of Scans: 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: A background spectrum of the clean, empty ATR crystal is recorded and automatically subtracted from the sample spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy

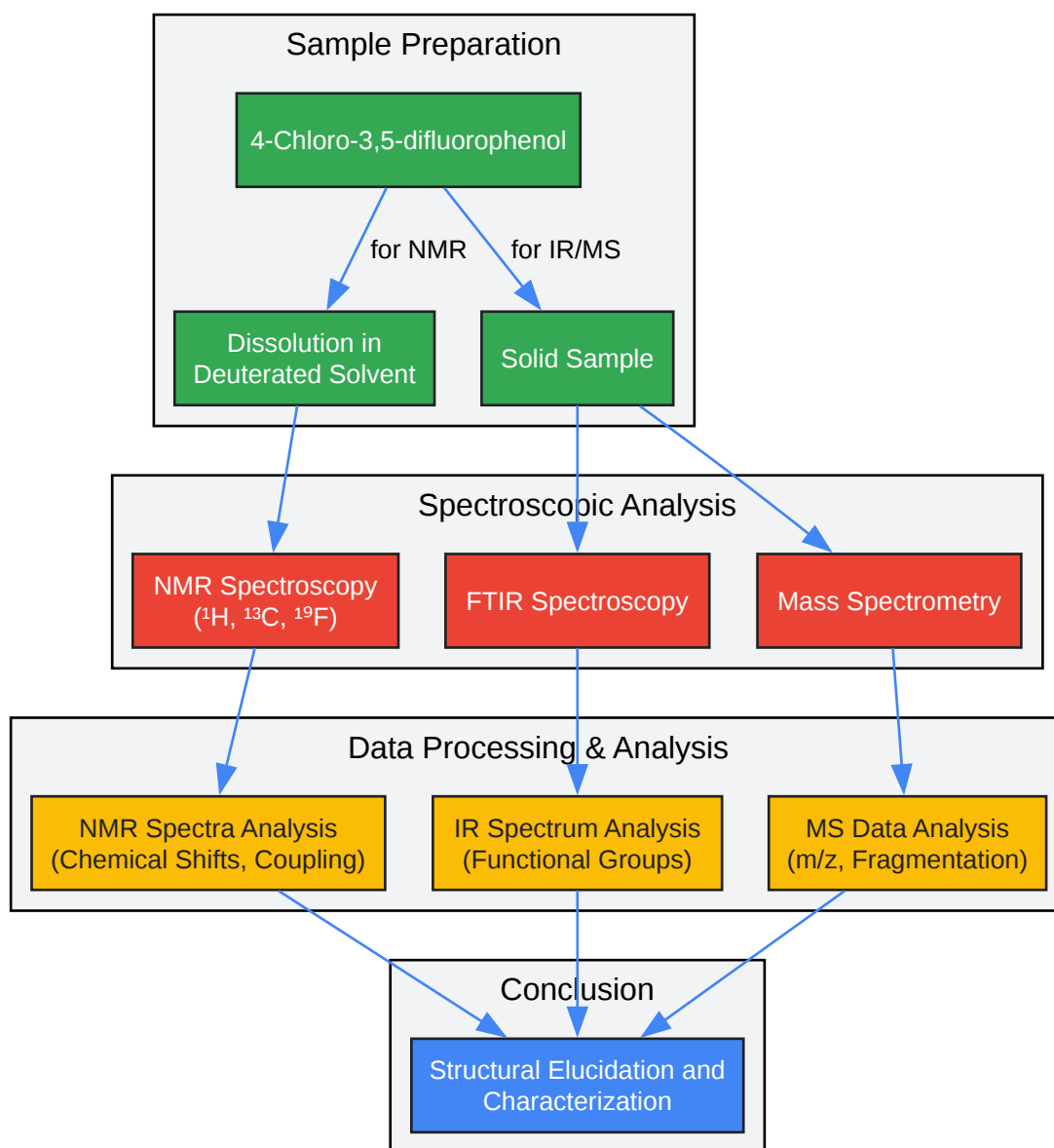
- Sample Preparation: Approximately 5-10 mg of **4-Chloro-3,5-difluorophenol** is dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 , Acetone- d_6 , or DMSO- d_6) in a 5 mm NMR tube. Tetramethylsilane (TMS) is typically used as an internal standard (0 ppm).
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a multinuclear probe.
- ^1H NMR Acquisition:
 - Pulse Sequence: Standard single-pulse experiment.
 - Spectral Width: 0-12 ppm.
 - Relaxation Delay: 1-2 seconds.
 - Number of Scans: 8-16.
- ^{13}C NMR Acquisition:
 - Pulse Sequence: Proton-decoupled single-pulse experiment.
 - Spectral Width: 0-200 ppm.
 - Relaxation Delay: 2-5 seconds.
 - Number of Scans: 128-1024 (due to the low natural abundance of ^{13}C).
- ^{19}F NMR Acquisition:
 - Pulse Sequence: Standard single-pulse experiment.
 - Spectral Width: A range appropriate for aromatic fluorine compounds (e.g., -100 to -180 ppm).
 - Reference: External or internal reference such as CFCl_3 (0 ppm).
 - Number of Scans: 16-64.

Mass Spectrometry (MS)

- Technique: Electron Ionization Mass Spectrometry (EI-MS) or Electrospray Ionization Mass Spectrometry (ESI-MS).
- Sample Introduction:
 - EI-MS: The sample can be introduced via a direct insertion probe or through a gas chromatograph (GC) for separation prior to analysis.
 - ESI-MS: The sample is dissolved in a suitable solvent (e.g., methanol or acetonitrile) and infused into the ion source.
- Instrument Parameters (EI-MS):
 - Ionization Energy: 70 eV.
 - Mass Range: m/z 40-400.
 - Source Temperature: 200-250 °C.
- Instrument Parameters (ESI-MS):
 - Ionization Mode: Positive or negative ion mode.
 - Capillary Voltage: 3-5 kV.
 - Nebulizing Gas: Nitrogen.
 - Drying Gas Temperature: 250-350 °C.

Visualization of Analytical Workflow

The following diagram illustrates a typical workflow for the comprehensive spectroscopic analysis of a chemical compound such as **4-Chloro-3,5-difluorophenol**.



[Click to download full resolution via product page](#)

Caption: General workflow for spectroscopic analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. spectrabase.com \[spectrabase.com\]](https://spectrabase.com)
- [2. PubChemLite - 4-chloro-3,5-difluorophenol \(C6H3ClF2O\) \[pubchemlite.lcsb.uni.lu\]](https://pubchemlite.lcsb.uni.lu)
- To cite this document: BenchChem. [Spectroscopic Profile of 4-Chloro-3,5-difluorophenol: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1319219/docs#spectroscopic-profile-of-4-chloro-3-5-difluorophenol-a-technical-guide\]](https://www.benchchem.com/product/b1319219/docs#spectroscopic-profile-of-4-chloro-3-5-difluorophenol-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)